

physical and chemical properties of 3,5-Diiodo-4-pyridone-1-acetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Diiodo-4-pyridone-1-acetic
Acid

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An In-depth Technical Guide to **3,5-Diiodo-4-pyridone-1-acetic Acid**

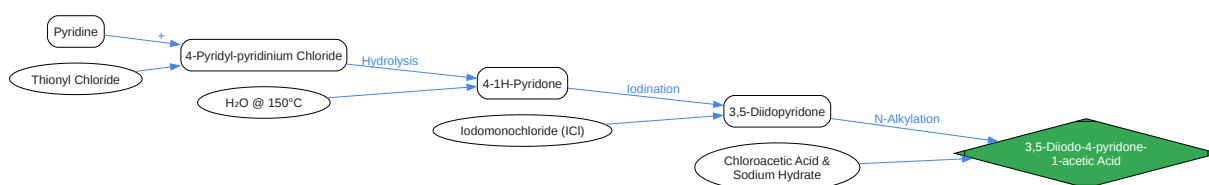
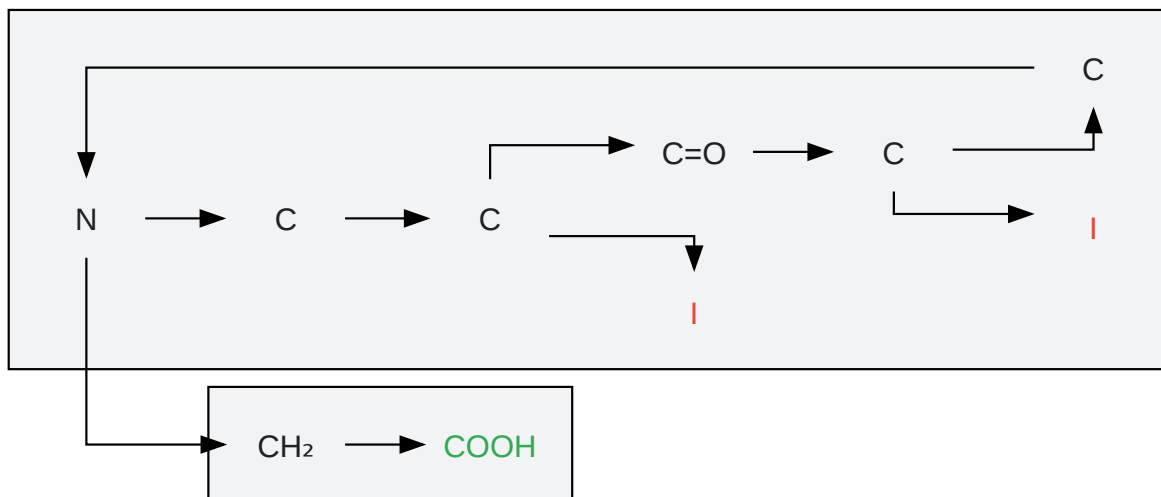
Introduction

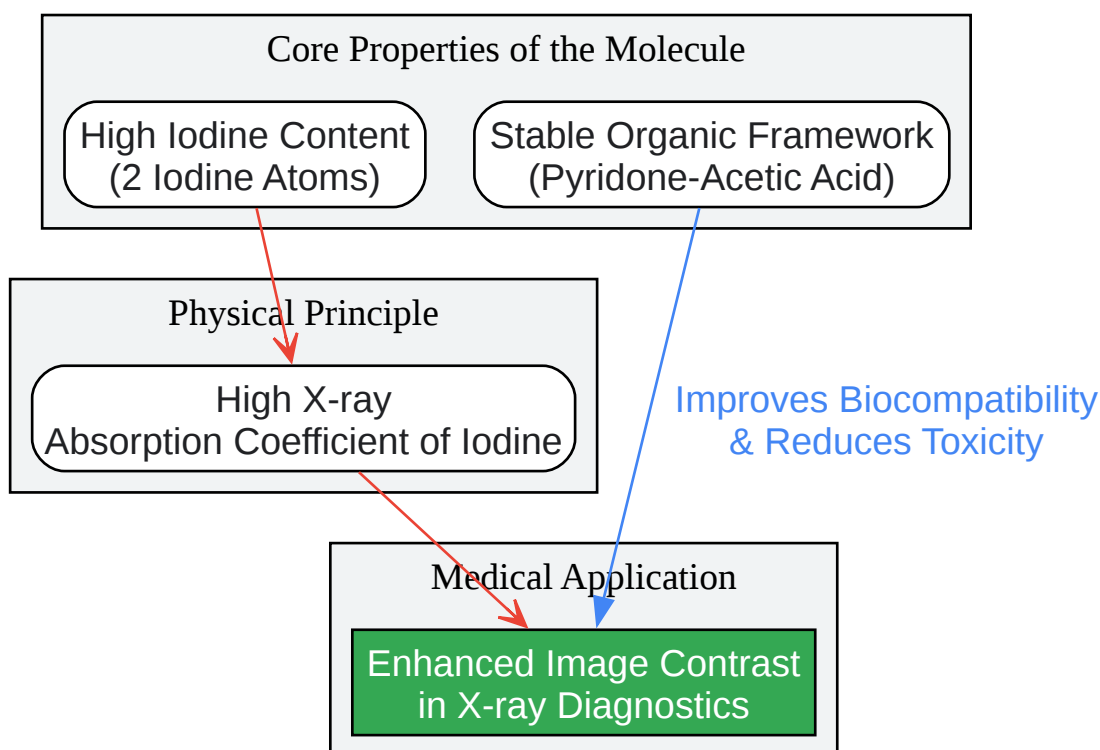
3,5-Diiodo-4-pyridone-1-acetic acid, also known by the name Diodone, is a significant organoiodine compound primarily recognized for its application as a radiocontrast agent.^[1] Its molecular architecture, featuring a high-atomic-number iodine atom, makes it particularly effective for X-ray imaging.^[2] This guide offers a comprehensive overview of its core physical and chemical properties, synthesis, and analytical characterization, tailored for researchers, scientists, and professionals in drug development. The insights provided herein are grounded in established experimental data to ensure technical accuracy and practical relevance.

Chemical Identity and Molecular Structure

The unique properties of **3,5-Diiodo-4-pyridone-1-acetic acid** stem directly from its molecular structure, which combines a pyridone backbone with two iodine atoms and a carboxylic acid functional group. This combination is crucial for its function in medical imaging.

The compound is classified as a member of the 4-pyridones, a monocarboxylic acid, and an organoiodine compound.^[1] Its structure is characterized by a 4-pyridone ring that is iodo-substituted at the C-3 and C-5 positions and features a carboxymethyl substituent on the nitrogen atom.^[1]





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References

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- 2. Organic Nanoplateforms for Iodinated Contrast Media in CT Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 3,5-Diiodo-4-pyridone-1-acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050524#physical-and-chemical-properties-of-3-5-diiodo-4-pyridone-1-acetic-acid]

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